

Guidance for the Proper Disposal of Annphenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Annphenone

Cat. No.: B12428832

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **Annphenone** (CAS 61775-18-6), a phenolic compound also known as 4-O-beta-D-Glucopyranosyl-2-O-methylphloroacetophenone.^[1] Due to the absence of a specific Safety Data Sheet (SDS) for **Annphenone**, the following procedures are based on the chemical properties of phenolic and non-halogenated organic compounds.

I. Essential Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle **Annphenone** with the appropriate safety measures to minimize exposure and risk.

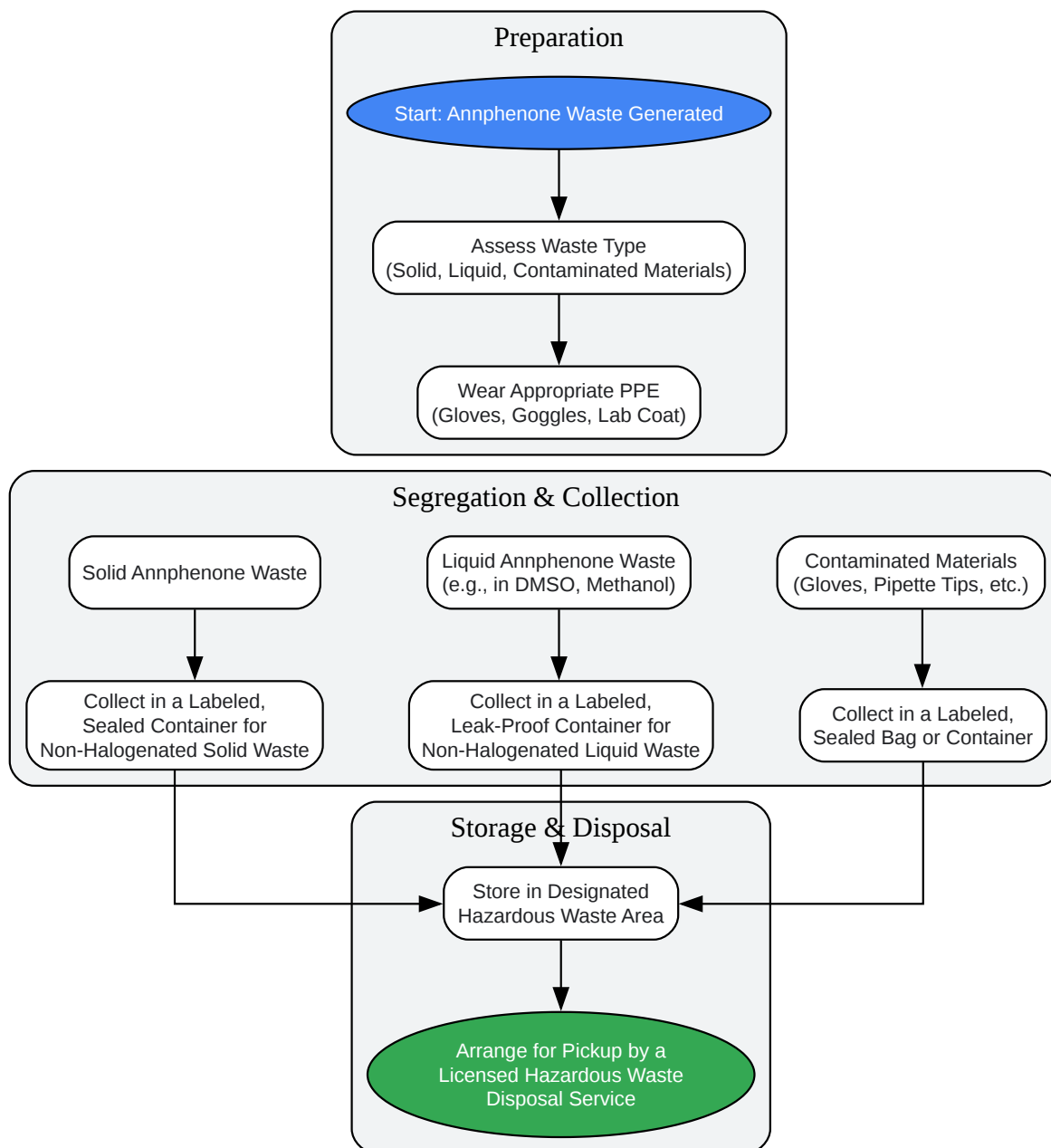
Personal Protective Equipment (PPE):

- **Gloves:** Always wear chemical-resistant gloves, such as nitrile rubber. Inspect gloves for any tears or perforations before use.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to prevent eye contact.
- **Lab Coat:** A flame-retardant lab coat should be worn to protect from skin contact and contamination of personal clothing.

- Respiratory Protection: All handling of **Annphenone** powder or solutions should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.

II. Annphenone Disposal Workflow

The following diagram outlines the decision-making process and procedural steps for the safe and compliant disposal of **Annphenone** waste.



[Click to download full resolution via product page](#)

A logical workflow for the proper disposal of **Annphenone** waste.

III. Step-by-Step Disposal Procedures

Step 1: Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent dangerous reactions and ensure compliant disposal.^[2]

- Solid **AnnpheNone** Waste:
 - Collect unused or expired solid **AnnpheNone** in its original container or a clearly labeled, sealed container suitable for solid chemical waste.
 - The container should be labeled as "Hazardous Waste," with the full chemical name "**AnnpheNone**" or "4-O-beta-D-Glucopyranosyl-2-O-methylphloroacetophenone," and the CAS number "61775-18-6."
- Liquid **AnnpheNone** Waste:
 - **AnnpheNone** is soluble in solvents such as DMSO, pyridine, methanol, and ethanol.^[3] Do not pour solutions containing **AnnpheNone** down the drain.^{[1][4]}
 - Collect all liquid waste in a dedicated, leak-proof, and clearly labeled container for non-halogenated organic waste.^{[5][6]}
 - Ensure the container is chemically compatible with the solvent used.
- Contaminated Materials:
 - Items such as gloves, weighing papers, pipette tips, and paper towels that have come into contact with **AnnpheNone** should be considered hazardous waste.^[1]
 - Collect these materials in a designated, sealed plastic bag or a puncture-proof container.^[1]

Step 2: Waste Storage

- Store all sealed and labeled waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area.

- Ensure that the storage area is away from incompatible materials.

Step 3: Final Disposal

- Arrange for the collection of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[4]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

IV. Spill Management

In the event of a spill, immediate and appropriate action is crucial.

- **Evacuate and Ventilate:** If the spill is large or occurs in a poorly ventilated area, evacuate all non-essential personnel and ensure the area is well-ventilated.
- **Containment:** For small spills, use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.^[7]
- **Collection:** Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as contaminated waste.
- **Reporting:** Report the spill to your institution's EHS department.

V. Quantitative Data for Related Compounds

While specific quantitative data for **Annphenone** is limited, the following table summarizes key information for related compounds to serve as a reference for assessing potential hazards.

Property	Acetophenone[8]	Benzophenone[9]	Phenol[10]
Molecular Formula	C ₈ H ₈ O	C ₁₃ H ₁₀ O	C ₆ H ₆ O
Molar Mass	120.15 g/mol	182.22 g/mol	94.11 g/mol
Melting Point	19-20 °C	48.5 °C	40.5 °C
Boiling Point	202 °C	305.4 °C	181.7 °C
Solubility in Water	5.5 g/L at 25 °C	Insoluble	8.3 g/100 mL

By adhering to these procedures, researchers and laboratory professionals can ensure the safe and environmentally responsible disposal of **Annphenone**, fostering a culture of safety and compliance within the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
- 2. pharmacy.kku.edu.sa [pharmacy.kku.edu.sa]
- 3. ehs.yale.edu [ehs.yale.edu]
- 4. web.mit.edu [web.mit.edu]
- 5. 7.2 Organic Solvents [ehs.cornell.edu]
- 6. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 7. youtube.com [youtube.com]
- 8. Phenol disposal | Podiatry Arena [podiatryarena.com]
- 9. benchchem.com [benchchem.com]
- 10. ehs.berkeley.edu [ehs.berkeley.edu]

- To cite this document: BenchChem. [Guidance for the Proper Disposal of Annphenone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12428832#annphenone-proper-disposal-procedures\]](https://www.benchchem.com/product/b12428832#annphenone-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com